

# Application Note: Quantitative Determination of 2-Nitrobenzaldehyde Semicarbazone by HPLC-MS/MS

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Compound of Interest	
Compound Name:	2-Nitrobenzaldehyde semicarbazone
Cat. No.:	B7739557

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## Abstract

This application note details a robust and sensitive HPLC-MS/MS method for the quantitative analysis of **2-Nitrobenzaldehyde semicarbazone** (2-NBA-SC). This compound is the derivatization product of semicarbazide (SEM), a key marker for the banned nitrofuran antibiotic, nitrofurazone. The protocol outlined is applicable for the determination of SEM in complex matrices such as animal tissues and food products, following a derivatization step with 2-nitrobenzaldehyde. The method utilizes an isotopically labeled internal standard to ensure accuracy and precision.

## Introduction

Semicarbazide (SEM) is a metabolite of the nitrofuran antibiotic nitrofurazone, which is prohibited for use in food-producing animals in many countries due to potential health risks.<sup>[1]</sup> The monitoring of SEM residues in food products is therefore crucial for consumer safety. Direct analysis of SEM is challenging due to its high polarity and low mass. Derivatization of SEM with 2-nitrobenzaldehyde (2-NBA) to form **2-Nitrobenzaldehyde semicarbazone** (2-NBA-SC) enhances its chromatographic retention and detection sensitivity by mass spectrometry.<sup>[2][3]</sup> This application note provides a comprehensive protocol for the analysis of 2-NBA-SC using High-Performance Liquid Chromatography coupled with Tandem Mass

Spectrometry (HPLC-MS/MS), a technique that offers high selectivity and sensitivity for trace-level quantification.[4][5]

## Experimental Workflow

The overall experimental workflow, from sample preparation to data analysis, is depicted in the following diagram.



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## References

- 1. researchgate.net [researchgate.net]
- 2. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 3. A Novel Strategy for the Detection of Semicarbazide in Crustaceans by Modified QuEChERS Coupled with Hydrophilic Interaction Liquid Chromatography–Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 2-NP-SCA VETRANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
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